Application Notes and Protocols for the Synthesis of Oganesson-294

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Compound of Interest	
Compound Name:	*CM-118*
CAS No.:	*1370652-56-4*
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Abstract

The synthesis of superheavy elements pushes the boundaries of our understanding of nuclear physics and the periodic table. Element 118, Oganesson (Og), was first synthesized in 2002 at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia, by a collaboration of Russian and American scientists.[1][2] This landmark achievement was the result of bombarding a californium-249 target with a beam of calcium-48 ions. This document provides a detailed protocol for this nuclear reaction, compiled from the pioneering experiments. It includes key experimental parameters, data on production rates and decay properties, and a workflow for the synthesis and detection of Oganesson-294.

Introduction

The quest for superheavy elements is a testament to human ingenuity in exploring the fundamental nature of matter. The synthesis of Oganesson, the heaviest element to date, was achieved through the nuclear fusion reaction:

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249Cf + 48Ca → 294Og + 3n[3]

This reaction involves the bombardment of a californium-249 (249Cf) target with calcium-48 (48Ca) ions. The resulting isotope, 294Og, is highly unstable and undergoes alpha decay. The production and identification of these few atoms of Oganesson required highly specialized equipment and meticulous experimental procedures. These notes provide a comprehensive overview of the protocol derived from the successful synthesis experiments.

Experimental Data

The synthesis of Oganesson is a process with an extremely low probability, reflected in its small fusion cross-section. The following tables summarize the key quantitative data from the experiments that led to the discovery of 294Og.

Parameter	Value	Reference
Projectile	48Ca	[1]
Target	249Cf	[1]
Product Isotope	294Og	[1]
Reaction	249Cf(48Ca, 3n)294Og	
Fusion Cross-Section	~0.3-0.6 pb	[1][4]
0.9 pb (at 252 MeV)	[4]	

Table 1: Nuclear Reaction Parameters for the Synthesis of Oganesson-294.

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Parameter	Value	Reference
48Ca Beam		
Beam Energy	245 MeV	
251 MeV	[1]	
252 MeV	[1][4]	
258 MeV	[1][4]	
Total Beam Dose	2.5 x 1019 ions	[1]
1.6 x 1019 ions	[5]	
249Cf Target		
Target Thickness	0.23 mg/cm²	
0.34 mg/cm²	[1]	
Target Composition	Californium oxide (CfO_2) on titanium foil	
Irradiation		
Duration	2300 hours	
1080 hours	[5]	

Table 2: Experimental Conditions for the Bombardment of 249Cf with 48Ca.

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Isotope	Half-life	Decay Mode	Daughter Isotope	Reference
294Og	0.7 ms	α-decay	290Lv	[1]
0.58 ms	α-decay	290Lv	[3]	
0.89 ms	α-decay	290Lv	[6]	
290Lv	14 ms	α-decay	286Fl	[1][6]
286Fl	α-decay / Spontaneous Fission	282Cn	[1][6]	
282Cn	Spontaneous Fission	[6]		

Table 3: Decay Properties of Oganesson-294 and its Daughter Nuclei.

Experimental Protocol

The synthesis and identification of Oganesson-294 is a complex undertaking requiring a particle accelerator, a sophisticated recoil separator, and a highly sensitive detector system. The following protocol outlines the key steps involved.

Target Preparation

The target consists of californium-249, a rare and highly radioactive isotope.

- Material: Californium-249 is typically used in the form of californium oxide (CfO_2).
- Deposition: The californium oxide is deposited onto a thin backing foil, often made of titanium (Ti).[7] The thickness of the Ti backing is crucial to minimize energy loss of the beam and reaction products.
- Target Thickness: The thickness of the 249Cf layer is in the range of 0.23 to 0.34 mg/cm².[1] This thickness is a compromise between maximizing the number of target atoms for interaction and minimizing the energy straggling of the beam and recoiling products.

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- Purity: The isotopic purity of the 249Cf target is important. However, in some experiments, mixed-isotope californium targets containing 249Cf, 250Cf, and 251Cf have been used.[1][4]

Ion Beam Acceleration

A beam of stable 48Ca ions is generated and accelerated to a specific energy.

- Ion Source: An ion source produces a stream of 48Ca ions.
- Accelerator: A heavy-ion cyclotron, such as the U400 cyclotron at JINR, is used to accelerate the 48Ca ions to high energies.
- Beam Energy: The beam energy is a critical parameter that influences the fusion cross-section. Successful experiments have utilized energies in the range of 245 to 258 MeV.[1][4] The optimal energy is chosen to maximize the probability of the desired 3n evaporation channel.

Bombardment and Nuclear Fusion

The accelerated 48Ca beam is directed onto the 249Cf target.

- Irradiation: The target is irradiated with the 48Ca beam for an extended period, often for thousands of hours, to achieve a sufficient total ion dose.[5]
- Fusion Reaction: The fusion of a 48Ca nucleus with a 249Cf nucleus forms a highly excited compound nucleus of 297Og.
- Evaporation: This compound nucleus de-excites by emitting three neutrons (3n channel) to form the 294Og isotope.

Separation of Reaction Products

The synthesized 294Og atoms must be separated from the intense primary beam and other reaction byproducts.

- Recoil Separator: A gas-filled recoil separator, such as the Dubna Gas-filled Recoil Separator (DGFRS), is used for this purpose.[8]

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- Working Principle: The separator is filled with a low-pressure gas (e.g., hydrogen). The recoiling 294Og ions and the primary 48Ca beam ions have different magnetic rigidities in the gas, allowing for their spatial separation in a magnetic field. The separator guides the desired superheavy nuclei to a detector at its focal plane while filtering out the unwanted particles.

Detection and Identification

The separated 294Og atoms are implanted into a sensitive detector array to observe their characteristic decay chain.

- Detector System: The detector system at the focal plane of the recoil separator typically consists of a position-sensitive silicon detector. This detector measures the position, time, and energy of the implanted nucleus and its subsequent decay products.

- Decay Chain Analysis: The identification of 294Og is based on the detection of its alpha decay, followed by the sequential alpha decays of its daughter nuclei (290Lv, 286Fl, etc.).[1] [6] The energies and half-lives of these decays are unique signatures of the 294Og decay chain.

- Confirmation: The identity of the daughter nuclei can be confirmed by producing them in separate nuclear reactions and comparing their decay properties.[1] For example, 290Lv was synthesized directly to verify the decay chain of 294Og.[6]

Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for the synthesis of Oganesson-294 and the logical relationship of the key components.

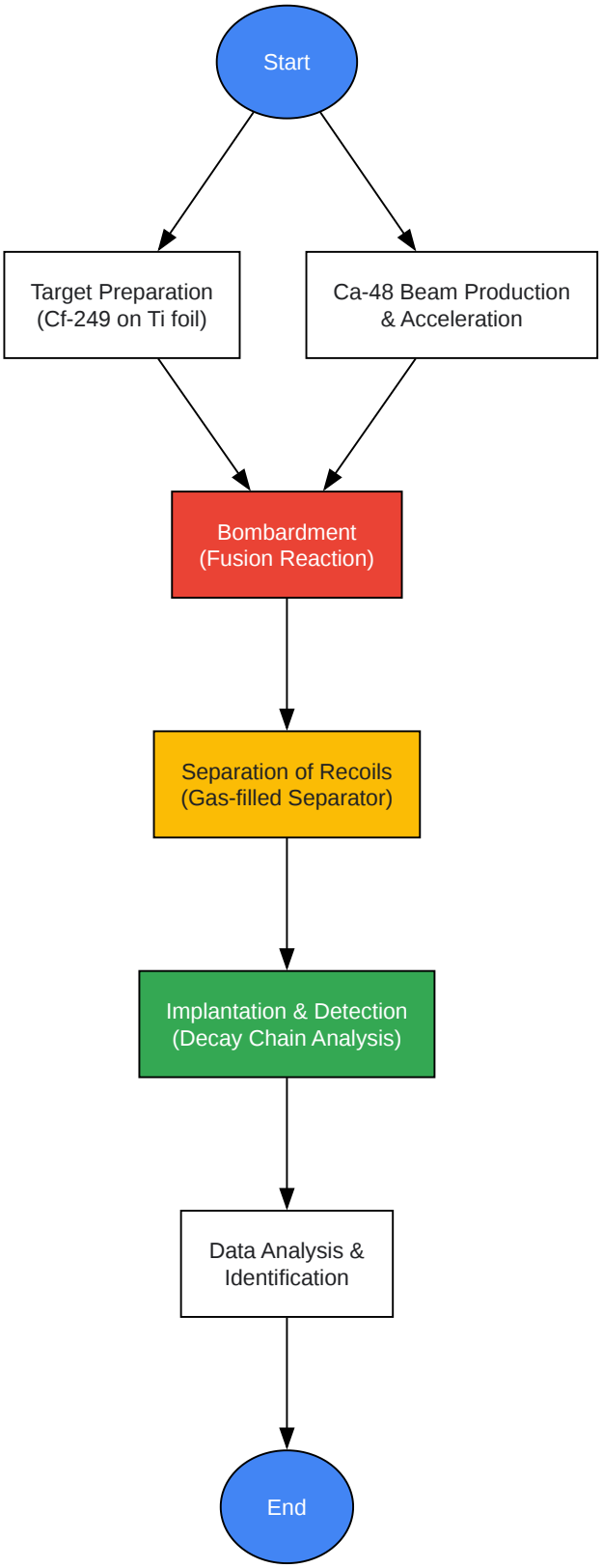
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Caption: Experimental workflow for the synthesis and detection of Oganesson-294.

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Caption: Logical flow of the Oganesson-294 synthesis protocol.

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